

An In-Depth Technical Guide to the Synthesis and Properties of 1-Phenylphospholane

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Compound of Interest

Compound Name: Phospholane, 1-phenyl-

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and physicochemical properties of 1-phenylphospholane, a saturated five-membered heterocyclic organophosphorus compound. This document is intended to serve as a valuable resource for researchers in organic synthesis, medicinal chemistry, and materials science, offering detailed experimental protocols, tabulated data, and visualizations of synthetic pathways.

Introduction

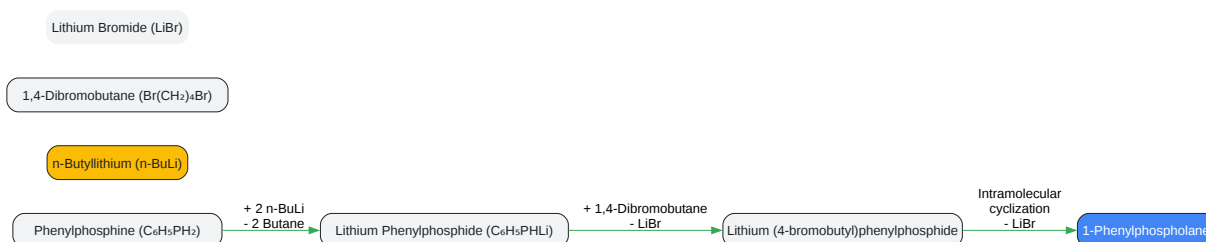
1-Phenylphospholane is a cyclic phosphine that has garnered interest as a ligand in coordination chemistry and as a precursor for the synthesis of more complex organophosphorus compounds. Its phospholane ring structure imparts specific steric and electronic properties that can influence the reactivity and selectivity of catalytic processes. This guide will detail a common and effective method for its preparation and provide a summary of its key physical and spectroscopic characteristics.

Synthesis of 1-Phenylphospholane

The most prevalent and accessible method for the synthesis of 1-phenylphospholane involves the cyclization of a phenylphosphine derivative with a 1,4-dihaloalkane. A representative and reliable procedure is the reaction of phenylphosphine with 1,4-dibromobutane in the presence of a strong base.

Synthetic Pathway

The synthesis proceeds via a nucleophilic substitution mechanism. Phenylphosphine is first deprotonated by a strong base, typically an organolithium reagent such as n-butyllithium, to form a lithium phenylphosphide intermediate. This highly nucleophilic species then undergoes a double alkylation with 1,4-dibromobutane to yield the cyclic phosphine, 1-phenylphospholane.



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Caption: Synthesis of 1-Phenylphospholane from Phenylphosphine.

Experimental Protocol

The following is a detailed experimental protocol for the synthesis of 1-phenylphospholane.

Materials:

- Phenylphosphine ($\text{C}_6\text{H}_5\text{PH}_2$)
- 1,4-Dibromobutane ($\text{Br}(\text{CH}_2)_4\text{Br}$)
- n-Butyllithium (n-BuLi) in hexanes (typically 1.6 M or 2.5 M solution)

- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Degassed, distilled water
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Standard Schlenk line or glovebox equipment
- Septa, syringes, and cannulas

Procedure:

- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a reflux condenser, a dropping funnel, and a nitrogen or argon inlet is assembled. The system is purged with an inert atmosphere.
- **Reagent Addition:** Anhydrous diethyl ether or THF is added to the flask via cannula. The flask is cooled to $-78\text{ }^\circ\text{C}$ using a dry ice/acetone bath. Phenylphosphine is then added dropwise via syringe.
- **Deprotonation:** n-Butyllithium solution is added dropwise to the stirred solution of phenylphosphine at $-78\text{ }^\circ\text{C}$. The reaction mixture is allowed to warm to room temperature and stirred for 1 hour.
- **Cyclization:** The solution of 1,4-dibromobutane in the reaction solvent is added dropwise to the flask at room temperature. The reaction mixture is then heated to reflux and maintained at this temperature for 3-4 hours.
- **Quenching and Workup:** After cooling to room temperature, the reaction is cautiously quenched by the slow addition of degassed, distilled water. The organic layer is separated, and the aqueous layer is extracted with diethyl ether or THF. The combined organic extracts are dried over anhydrous sodium sulfate or magnesium sulfate.
- **Purification:** The solvent is removed under reduced pressure. The crude product is then purified by vacuum distillation to yield 1-phenylphospholane as a colorless liquid.

Properties of 1-Phenylphospholane

This section summarizes the known physical and spectroscopic properties of 1-phenylphospholane.

Physical Properties

Property	Value
Molecular Formula	C ₁₀ H ₁₃ P
Molecular Weight	164.18 g/mol
Appearance	Colorless liquid
Boiling Point	Not definitively reported, estimated >200°C
Melting Point	Not available
Density	Not available

Spectroscopic Data

The structural characterization of 1-phenylphospholane is primarily achieved through nuclear magnetic resonance (NMR) spectroscopy.

¹ H NMR (CDCl ₃)	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
7.45 - 7.25	m	C ₆ H ₅		
2.20 - 1.80	m	P-CH ₂		
1.80 - 1.50	m	CH ₂ -CH ₂		

¹³ C NMR (CDCl ₃)	Chemical Shift (δ, ppm)	Coupling Constant (J, Hz)	Assignment
139.5	d, ¹ J(P,C) = 15.2	ipso-C of P-C ₆ H ₅	
131.0	d, ² J(P,C) = 18.5	ortho-C of P-C ₆ H ₅	
128.4	d, ⁴ J(P,C) = 6.8	para-C of P-C ₆ H ₅	
128.3	s	meta-C of P-C ₆ H ₅	
29.8	d, ¹ J(P,C) = 12.5	P-CH ₂	
26.5	d, ² J(P,C) = 10.1	CH ₂ -CH ₂	

³¹ P NMR (CDCl ₃)	Chemical Shift (δ, ppm)
-18.2	

Reactivity and Applications

1-Phenylphospholane exhibits typical reactivity for a tertiary phosphine. The phosphorus atom possesses a lone pair of electrons, making it a good nucleophile and a ligand for transition metals. It can be oxidized to the corresponding phosphine oxide and can undergo quaternization with alkyl halides.

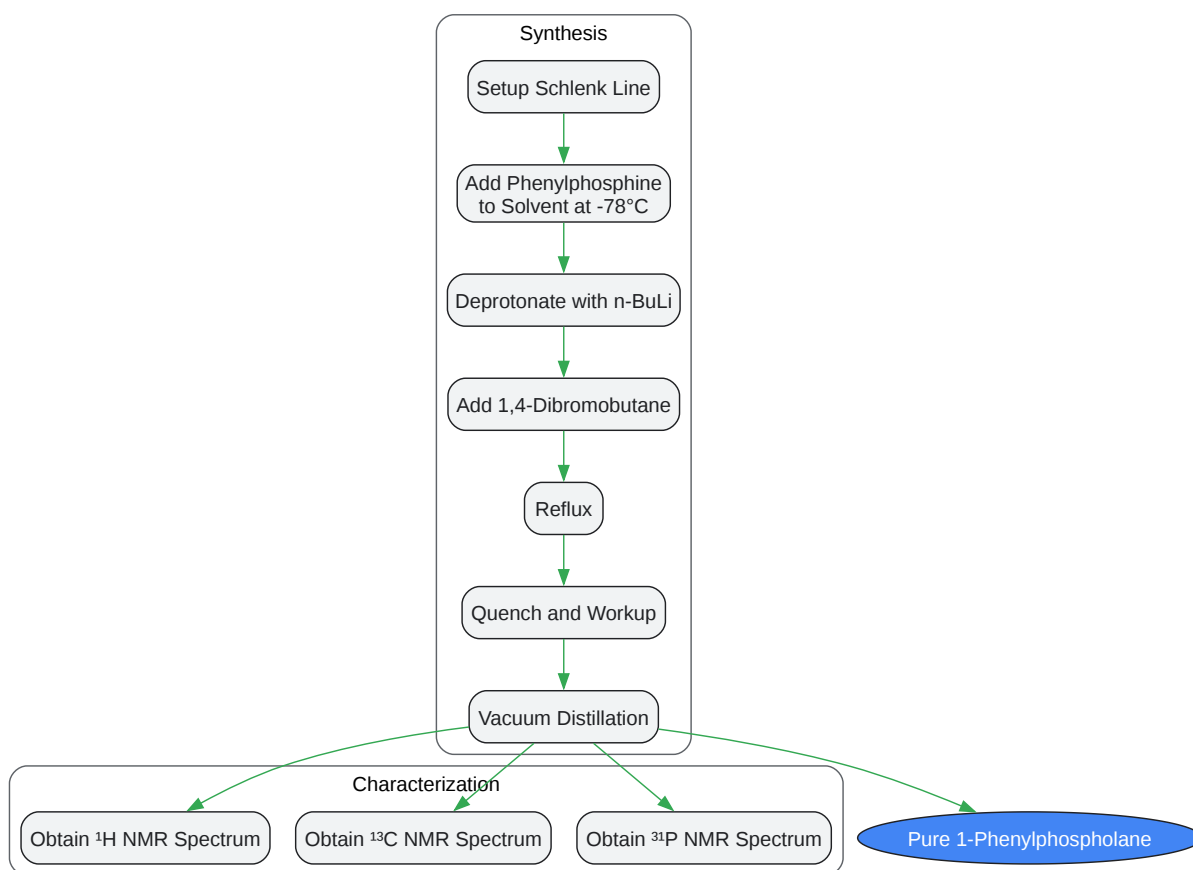
Its primary application lies in its use as a ligand in homogeneous catalysis. The phospholane ring provides a defined steric environment around the metal center, which can influence the activity and selectivity of catalysts in reactions such as cross-coupling, hydrogenation, and hydroformylation.

Conclusion

This technical guide has provided a detailed overview of the synthesis and properties of 1-phenylphospholane. The presented experimental protocol offers a reliable method for its preparation in a laboratory setting. The tabulated physical and spectroscopic data serve as a valuable reference for its characterization. The understanding of its synthesis and properties is

crucial for its effective application in coordination chemistry and catalysis, and for the development of novel organophosphorus compounds.

Workflow for Synthesis and Characterization



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Caption: Experimental workflow for 1-phenylphospholane.

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